

Ethyl 5-nitro-nicotinate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 5-nitro-nicotinate

Cat. No.: B074328

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Technical Guide: Ethyl 5-nitro-nicotinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **Ethyl 5-nitro-nicotinate**, a compound of interest in various research and development applications.

Core Molecular Data

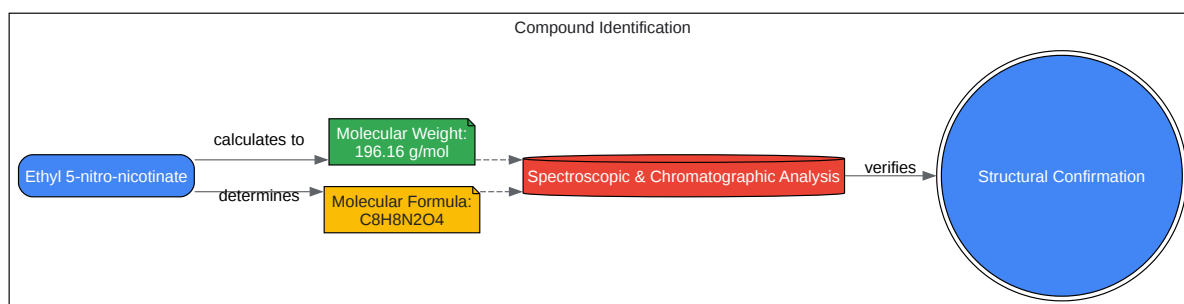
The fundamental molecular properties of **Ethyl 5-nitro-nicotinate** are summarized below.

Property	Value
Molecular Formula	C8H8N2O4
Molecular Weight	196.16 g/mol

Data sourced from chemical supplier information.[\[1\]](#)[\[2\]](#)

Compound Identification Workflow

The following diagram illustrates a simplified workflow for the identification and characterization of **Ethyl 5-nitro-nicotinate** based on its fundamental molecular properties.



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Figure 1. Logical workflow for the identification of **Ethyl 5-nitro-nicotinate**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Ethyl 5-nitro-nicotinate** would typically involve standard organic chemistry techniques. A generalized synthetic approach may include the esterification of 5-nitronicotinic acid with ethanol under acidic conditions.

General Esterification Protocol:

- **Reaction Setup:** 5-nitronicotinic acid is dissolved in an excess of ethanol.
- **Catalysis:** A catalytic amount of a strong acid (e.g., sulfuric acid) is added.
- **Heating:** The reaction mixture is heated to reflux for a specified period to drive the equilibrium towards the ester product.

- **Workup:** The reaction mixture is cooled, and the excess ethanol is removed under reduced pressure. The residue is neutralized with a weak base (e.g., sodium bicarbonate solution).
- **Extraction:** The product is extracted into an organic solvent (e.g., ethyl acetate).
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., sodium sulfate) and concentrated. The crude product is then purified, typically by column chromatography or recrystallization, to yield pure **Ethyl 5-nitro-nicotinate**.

Note: This is a generalized protocol and specific reaction conditions, including temperature, reaction time, and purification methods, should be optimized for each specific application. Further analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) would be employed to confirm the structure and purity of the final product.

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References

- 1. lookchem.com [lookchem.com]
- 2. Your Inquiry on Ethyl 5-nitro-nicotinate | Chemical-Suppliers [chemical-suppliers.eu]
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